

Mbl-IN-1: Application Notes and Protocols for Bacterial Culture

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Compound of Interest

Compound Name: Mbl-IN-1

Cat. No.: B12389752

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Introduction

The rise of antibiotic resistance is a critical global health challenge, largely driven by the production of enzymes that inactivate antibiotics. Among these, metallo- β -lactamases (MBLs) are of significant concern as they can hydrolyze a broad spectrum of β -lactam antibiotics, including carbapenems, which are often the last line of defense against multidrug-resistant Gram-negative bacteria.[1][2] **Mbl-IN-1** is a potent inhibitor of Class B metallo- β -lactamases, offering a promising tool for researchers studying mechanisms of antibiotic resistance and for the development of new therapeutic strategies to combat resistant bacterial infections.

Mbl-IN-1, also known as compound 41, has demonstrated inhibitory activity against a range of clinically relevant MBLs, including NDM-1, IMP-1, VIM-1, VIM-2, and VIM-5.[3][4] This document provides detailed application notes and protocols for the use of **Mbl-IN-1** in bacterial culture, intended to guide researchers in microbiology, infectious diseases, and drug discovery.

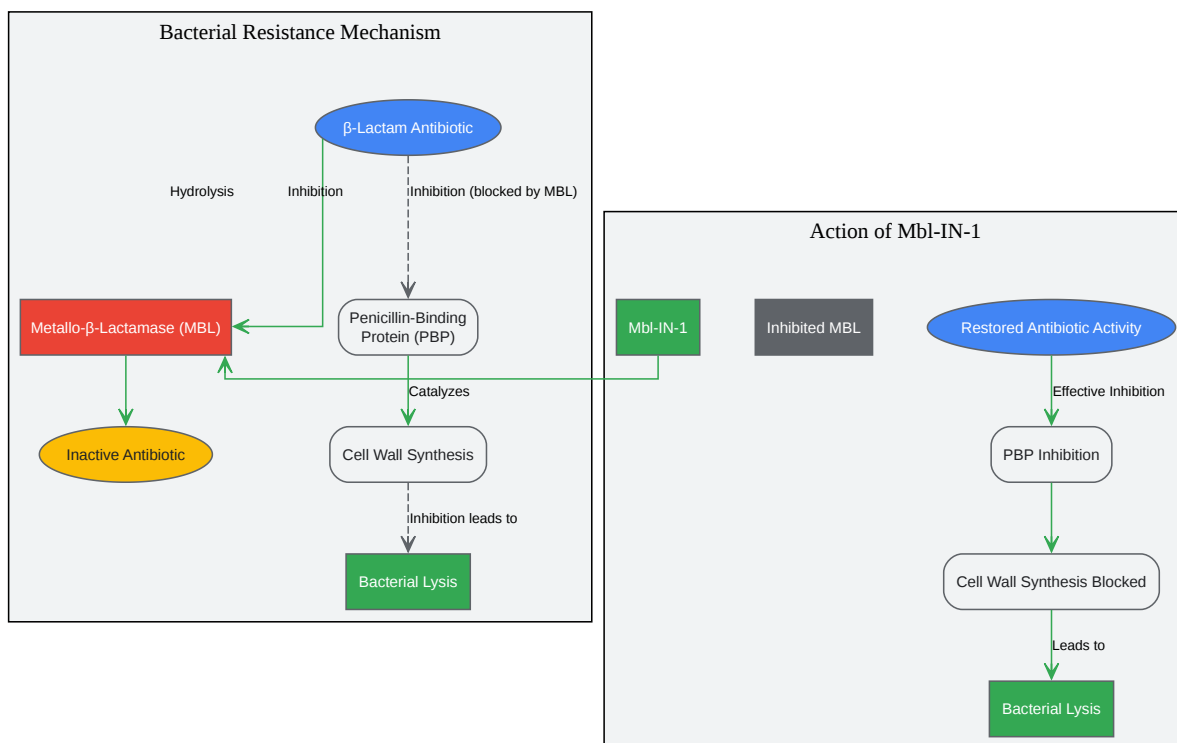
Physicochemical Properties and Storage

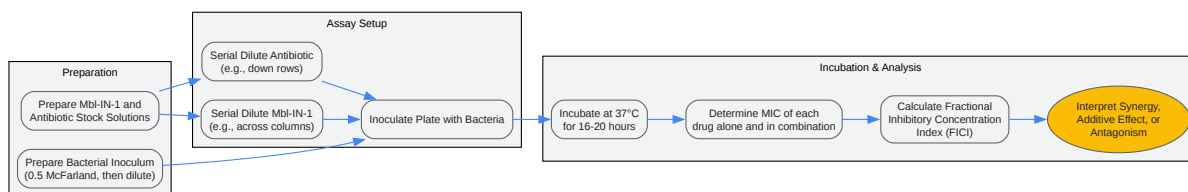
A summary of the key physicochemical properties of **Mbl-IN-1** is provided in the table below.

Property	Value
Molecular Formula	C ₁₅ H ₁₃ FN ₃ O ₃ P
Molecular Weight	333.25 g/mol
Appearance	Solid powder
Storage	Store powder at -20°C for up to 3 years or at 4°C for up to 2 years.
Solubility	Information regarding the optimal solvent and maximum solubility is not widely reported. It is recommended to first attempt dissolution in dimethyl sulfoxide (DMSO) to prepare a stock solution. For use in aqueous culture media, ensure the final DMSO concentration is non-inhibitory to the bacteria (typically ≤1%).
Stock Solution Stability	Once prepared, stock solutions should be stored in aliquots in tightly sealed vials at -80°C for up to 6 months or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.

Mechanism of Action

Mbl-IN-1 functions as an inhibitor of metallo-β-lactamases. These enzymes require zinc ions for their catalytic activity, which involves the hydrolysis of the amide bond in the β-lactam ring of antibiotics, rendering them ineffective.[1] **Mbl-IN-1** is designed to interact with the active site of MBLs, thereby preventing the degradation of β-lactam antibiotics. This restores the antibiotic's ability to bind to its target, the penicillin-binding proteins (PBPs), and inhibit bacterial cell wall synthesis, ultimately leading to bacterial cell death.





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